

A Comprehensive Technical Guide to the Physicochemical Properties of 1-Fluorooctane

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Compound of Interest

Compound Name: 1-Fluorooctane

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This in-depth technical guide provides a detailed overview of the core physicochemical properties of **1-Fluorooctane**. The information is presented in a clear and concise format, with quantitative data summarized in structured tables and detailed experimental protocols for key analytical methods.

Core Physicochemical Properties of 1-Fluorooctane

1-Fluorooctane is a fluorinated alkane with the chemical formula $C_8H_{17}F$.^[1] It is a colorless liquid at room temperature and is characterized by its hydrophobic nature.^[1] The presence of a single fluorine atom significantly influences its physical and chemical properties compared to its non-fluorinated analog, octane.

Quantitative Data Summary

The following tables summarize the key physicochemical properties of **1-Fluorooctane**.

Identifier	Value	Source
Molecular Formula	C ₈ H ₁₇ F	[2][3]
Molecular Weight	132.22 g/mol	[2][4][5]
CAS Number	463-11-6	[2][4]
EINECS Number	207-333-2	[2][3]

Physical Property	Value	Conditions
Boiling Point	142-146 °C	at 1 atm (lit.) [2][4]
143 °C	[3][5]	
Melting Point	-64 °C	[2]
Density	0.814 g/mL	at 25 °C (lit.) [2][4]
0.810 g/mL	[5]	
Refractive Index	1.396	at 20 °C (n ₂₀ /D, lit.) [2][4]
1.393	[5]	
Flash Point	42 °C (107.6 °F)	closed cup [4]
Dipole Moment	1.80 D	[5]
Surface Tension	23.92 dyn/cm	[5]
Dielectric Constant	3.89	[5]

Solubility	Observation
Water	Insoluble [1]
Organic Solvents	Soluble [1]

Experimental Protocols

The determination of the physicochemical properties of **1-Fluorooctane** involves a range of standard laboratory techniques. Below are detailed methodologies for the key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point, especially when only a small amount of substance is available, is the micro-reflux method.^[6]

Apparatus:

- Small test tube
- Thermometer
- Capillary tube (sealed at one end)
- Heating block or oil bath
- Clamping apparatus

Procedure:

- A small volume (a few milliliters) of **1-Fluorooctane** is placed into a small test tube.^[7]
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid.
- The test tube is then gently heated in a heating block or oil bath.^[8]
- As the temperature rises, a stream of bubbles will be observed emerging from the open end of the capillary tube. This is due to the expansion of the trapped air and the increasing vapor pressure of the liquid.^[9]
- Heating is continued until a rapid and continuous stream of bubbles is observed, indicating that the liquid has reached its boiling point.
- The heat source is then removed, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to be drawn back into the capillary tube.[9] This temperature is recorded from the thermometer.
- The process can be repeated to ensure accuracy.[10]

Determination of Melting Point

For substances that are solid at room temperature, the melting point is a crucial indicator of purity.[10] While **1-Fluorooctane** is a liquid at room temperature, the general procedure for determining the melting point of a solid organic compound is as follows.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[10]
- Capillary tubes (open at one end)
- Thermometer

Procedure:

- A small amount of the finely powdered solid sample is introduced into the open end of a capillary tube.[11]
- The tube is tapped gently to pack the sample into the sealed bottom.[12]
- The capillary tube is placed into the heating block of the melting point apparatus.[11]
- The sample is heated at a controlled rate.[11] For an unknown sample, a rapid initial heating can be performed to determine an approximate melting range.[12]
- A second, more careful determination is then carried out with a fresh sample, heating slowly (e.g., 1-2 °C per minute) as the approximate melting point is approached.[10][13]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.

- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.^[10] Pure compounds typically have a sharp melting range of 0.5-1.5 °C.^[12]

Determination of Density

The density of a liquid is its mass per unit volume and is typically measured using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Temperature-controlled water bath

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
- The pycnometer is filled with **1-Fluorooctane**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a temperature-controlled water bath (e.g., at 25 °C) to allow the liquid to reach thermal equilibrium.
- Any excess liquid that expands out of the capillary is carefully removed.
- The pycnometer is removed from the bath, dried on the outside, and its mass is accurately weighed.
- The mass of the **1-Fluorooctane** is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index of a liquid is a dimensionless number that describes how light propagates through it. It is a characteristic property that can be used for identification and to assess purity. An Abbe refractometer is commonly used for this measurement.^[14]

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and a soft tissue.
- The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- A few drops of **1-Fluorooctane** are placed on the surface of the measuring prism using a dropper.
- The prisms are closed and the instrument's light source is switched on.
- Water from a constant temperature bath (e.g., 20 °C) is circulated through the jackets of the prisms to maintain a constant temperature.
- While looking through the eyepiece, the handwheel is adjusted until the boundary between the light and dark regions is sharp and centered on the crosshairs.
- The refractive index is then read directly from the instrument's scale.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of a liquid in a liquid can be determined by the shake-flask method.^[15]

Apparatus:

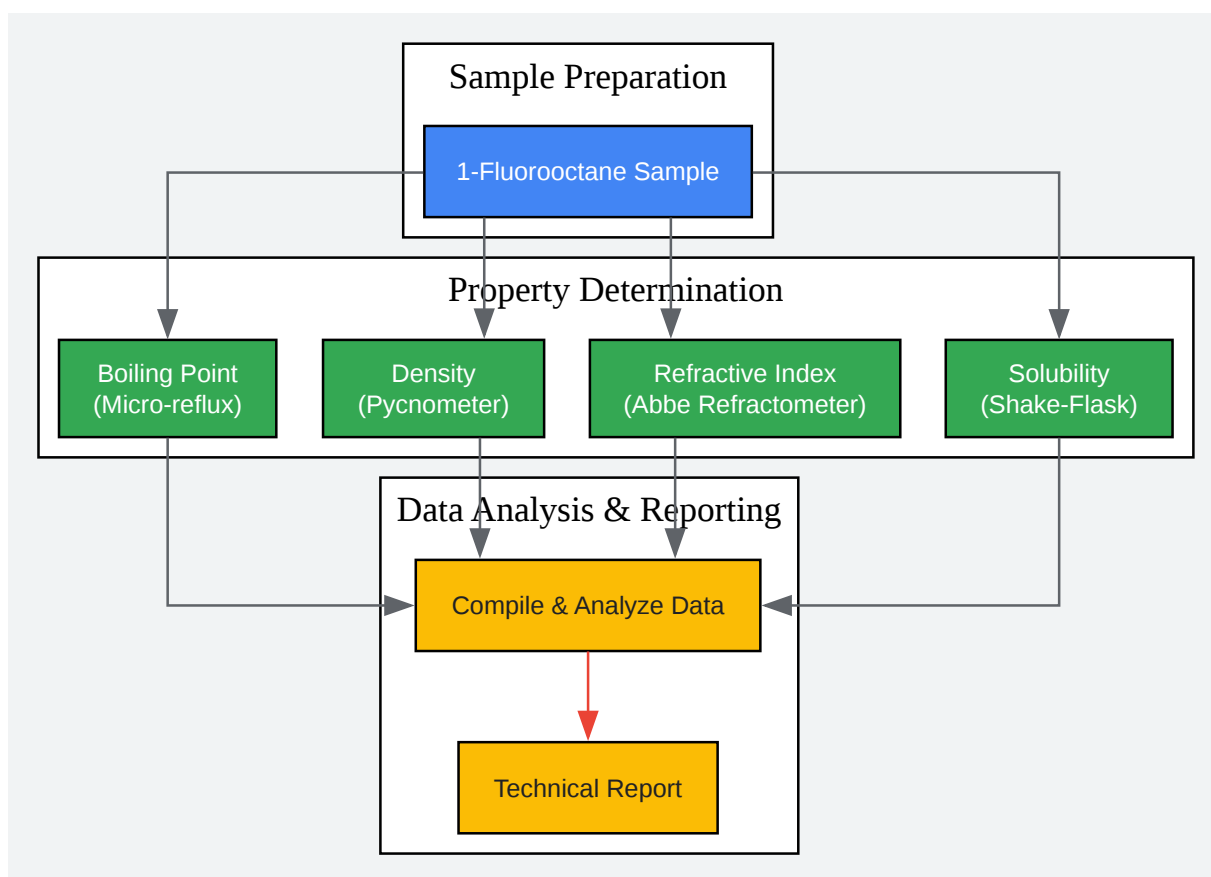
- Test tubes or vials with screw caps
- Graduated cylinders or pipettes
- Vortex mixer or shaker
- Constant temperature bath

Procedure for Qualitative Determination:

- A specific volume of the solvent (e.g., water or an organic solvent) is measured into a test tube.
- A small amount of **1-Fluorooctane** is added to the test tube.
- The test tube is sealed and agitated vigorously using a vortex mixer or shaker for a set period.[\[16\]](#)
- The mixture is then allowed to stand and equilibrate.
- The mixture is visually inspected for the presence of separate layers or turbidity. If a single, clear phase is observed, the substance is considered soluble. If distinct layers remain or the mixture is cloudy, it is considered insoluble or partially soluble.[\[17\]](#)

Visualizations

The following diagram illustrates a logical workflow for the experimental determination of the key physicochemical properties of a liquid sample like **1-Fluorooctane**.



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Caption: Experimental workflow for physicochemical property determination.

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